

A Spectroscopic Comparison of 4-Ethoxy-3-methoxybenzaldehyde and Its Precursors

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Compound of Interest

Compound Name: 4-Ethoxy-3-methoxybenzaldehyde

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This guide provides a detailed spectroscopic comparison of **4-Ethoxy-3-methoxybenzaldehyde** with its common precursors, vanillin and isovanillin. The objective is to offer researchers, scientists, and drug development professionals a comprehensive reference based on experimental data for the identification and characterization of these compounds.

Introduction

4-Ethoxy-3-methoxybenzaldehyde, a substituted benzaldehyde derivative, is a compound of interest in various chemical syntheses. Its structural similarity to vanillin and isovanillin, which are common starting materials in its synthesis, necessitates clear and distinct spectroscopic characterization to ensure reaction monitoring and product purity. This guide presents a comparative analysis of their Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **4-Ethoxy-3-methoxybenzaldehyde**, vanillin, and isovanillin, facilitating a direct comparison of their characteristic spectral features.

¹H NMR Spectroscopic Data

Table 1: ¹H NMR Chemical Shifts (δ, ppm) in CDCl₃

Assignment	4-Ethoxy-3-methoxybenzaldehyde	Vanillin	Isovanillin
Aldehyde (-CHO)	9.83 (s)	9.75 (s)	9.83 (s)
Aromatic H	7.44 (d, J=1.9 Hz), 7.42 (dd, J=8.8, 1.9 Hz), 6.97 (d, J=8.8 Hz)	7.40 (m)	7.44 (d, J=1.9 Hz), 7.42 (dd, J=8.8, 1.9 Hz), 6.97 (d, J=8.8 Hz)
Hydroxyl (-OH)	-	~5.8 (s)	6.12 (s)
Methoxy (-OCH ₃)	3.97 (s)	3.80 (s)	3.97 (s)
Ethoxy (-OCH ₂ CH ₃)	4.15 (q), 1.48 (t)	-	-

Solvent: Chloroform-d (CDCl₃). Data sourced from multiple consistent online databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

¹³C NMR Spectroscopic Data

Table 2: ¹³C NMR Chemical Shifts (δ, ppm)

Assignment	4-Ethoxy-3-methoxybenzaldehyde	Vanillin	Isovanillin
Aldehyde (C=O)	191.1	191.0	191.2
Aromatic C-O	154.5, 149.3	151.9, 147.2	151.8, 147.1
Aromatic C	129.9	130.3	129.9
Aromatic CH	126.6, 111.5, 111.0	127.4, 114.5, 108.9	127.3, 112.5, 110.8
Methoxy (-OCH ₃)	56.1	56.3	56.1
Ethoxy (-OCH ₂ CH ₃)	64.5, 14.7	-	-

Data sourced from multiple consistent online databases.[\[1\]](#)[\[4\]](#)

Infrared (IR) Spectroscopy Data

Table 3: Key IR Absorption Frequencies (cm⁻¹)

Vibrational Mode	4-Ethoxy-3-methoxybenzaldehyde	Vanillin	Isovanillin
O-H Stretch (Phenolic)	-	~3325	~3300
C-H Stretch (Aromatic)	~3083	~3085	~3100
C-H Stretch (Aldehyde)	~2840	~2840	~2840
C=O Stretch (Aldehyde)	~1680	1665	~1670
C=C Stretch (Aromatic)	~1580, ~1510	1590, 1510	~1590, ~1510
C-O Stretch (Ether)	~1260	1260	~1260

Data obtained via KBr pellet or ATR-Neat techniques.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Mass Spectrometry Data

Table 4: Key Mass-to-Charge Ratios (m/z) in Electron Ionization (EI) MS

Compound	Molecular Ion (M ⁺)	Major Fragment Ions
4-Ethoxy-3-methoxybenzaldehyde	180	151, 152
Vanillin	152	151, 137, 109
Isovanillin	152	151, 123, 109

Data sourced from NIST Mass Spectrometry Data Center and other databases.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Standardized protocols for acquiring the spectroscopic data are crucial for reproducibility and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in about 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition:**
 - ^1H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 16 ppm, a relaxation delay of 1-2 seconds, and a pulse angle of 30-45 degrees.
 - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A wider spectral width (e.g., 240 ppm) and a longer acquisition time with a greater number of scans are typically required.
- **Data Processing:** Perform a Fourier transform on the Free Induction Decay (FID). Apply phase and baseline corrections to the resulting spectrum.
- **Data Analysis:** Calibrate the spectrum using the TMS signal at 0 ppm. Identify the chemical shifts, multiplicities, and coupling constants for all signals. For ^1H NMR, integrate the peaks to determine the relative number of protons.[\[1\]](#)

Infrared (IR) Spectroscopy

Solid Sample Preparation (KBr Pellet Method):

- **Grinding:** Grind a small amount of dry potassium bromide (KBr) into a fine powder using an agate mortar and pestle.

- **Mixing:** Add a small quantity of the sample (approximately 1-2% by weight) to the KBr and grind the mixture thoroughly to ensure homogeneity.
- **Pellet Formation:** Place the mixture into a pellet press and apply high pressure to form a thin, transparent, or translucent pellet.
- **Analysis:** Place the KBr pellet in the sample holder of the FT-IR spectrometer and acquire the spectrum.^{[1][10]}

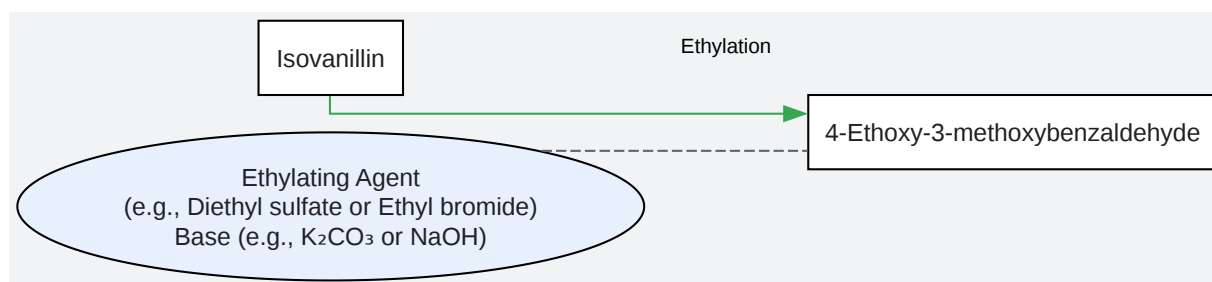
Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC).
- **Ionization:** Utilize Electron Ionization (EI) at a standard energy of 70 eV.
- **Mass Analysis:** Scan a mass range appropriate for the compound and its expected fragments (e.g., m/z 40-300).
- **Data Presentation:** The output is a mass spectrum, which plots the relative ion intensity versus the mass-to-charge ratio (m/z). Identify the molecular ion peak and the major fragment ions.^[1]

Visualized Pathways and Workflows

Synthesis of 4-Ethoxy-3-methoxybenzaldehyde from Isovanillin

The synthesis of **4-Ethoxy-3-methoxybenzaldehyde** can be achieved through the ethylation of isovanillin.^[11]

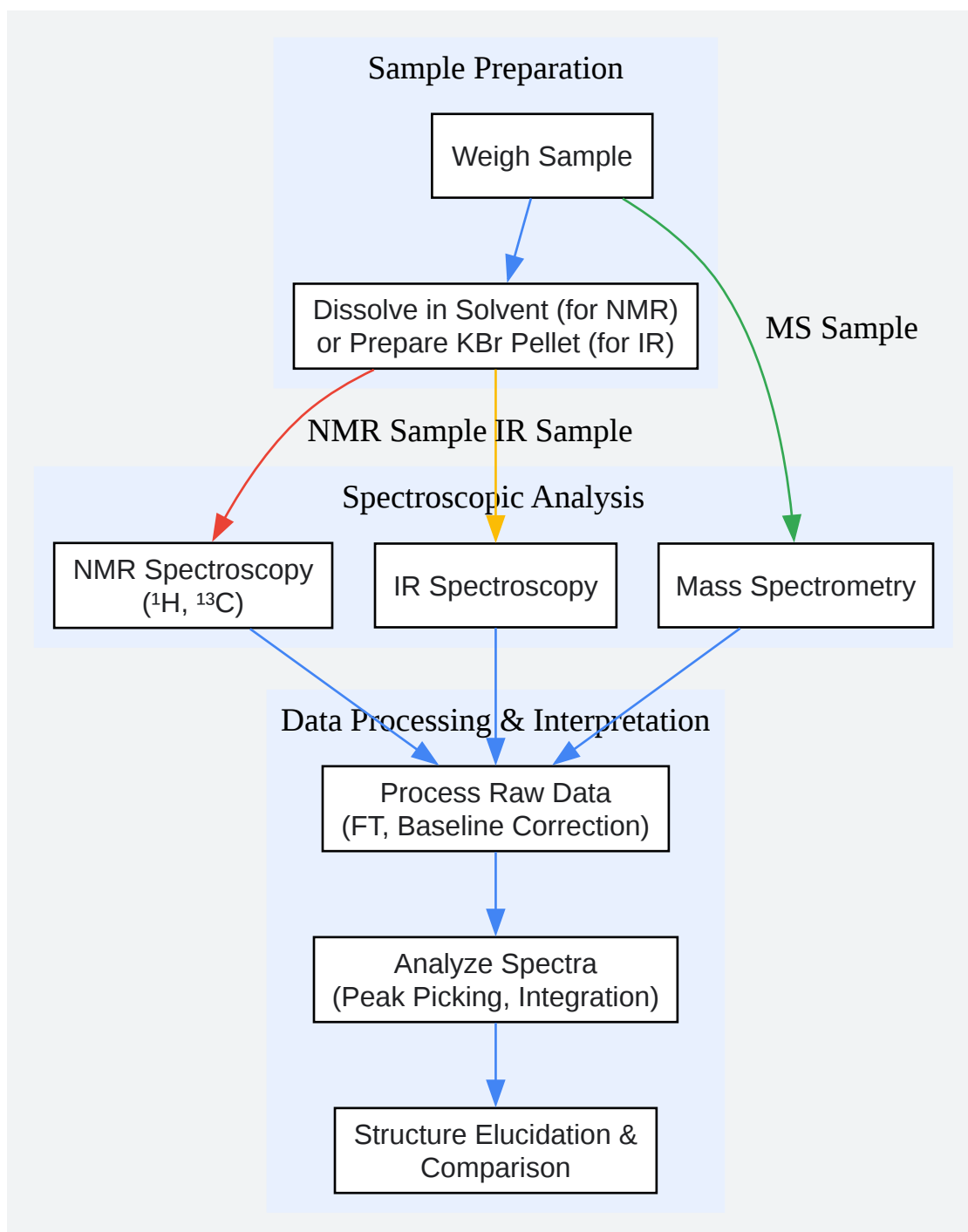


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Caption: Synthesis of **4-Ethoxy-3-methoxybenzaldehyde** from Isovanillin.

General Spectroscopic Analysis Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound.



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Caption: Generalized workflow for spectroscopic analysis.

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References

- 1. benchchem.com [benchchem.com]
- 2. webqc.org [webqc.org]
- 3. researchgate.net [researchgate.net]
- 4. 4-Ethoxy-3-methoxybenzaldehyde | C₁₀H₁₂O₃ | CID 67116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Vanillin and isovanillin: comparative vibrational spectroscopic studies, conformational stability and NLO properties by density functional theory calculations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 4-Ethoxy-3-methoxybenzaldehyde(120-25-2) IR Spectrum [m.chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. 3-Ethoxy-4-methoxybenzaldehyde | C₁₀H₁₂O₃ | CID 244728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. massbank.eu [massbank.eu]
- 10. tandfonline.com [tandfonline.com]
- 11. WO2019100786A1 - Method for synthesizing 3-ethoxy-4-methoxybenzaldehyde - Google Patents [patents.google.com]
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